

# Physical Properties of Isopropyl Chloroacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isopropyl chloroacetate*

Cat. No.: B092954

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The quantitative physical properties of **isopropyl chloroacetate** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Molecular Formula	C5H9ClO2	
Molecular Weight	136.58 g/mol	
Appearance	Clear, colorless liquid	
Density	1.096 g/mL	at 25 °C[2]
Boiling Point	149 - 150 °C	at 760 mmHg[1]
Melting Point	-112 °C	
Refractive Index	1.419	at 20 °C[2]
Vapor Pressure	68 mmHg	at 20 °C[1]
Vapor Density	3.45 (Air = 1.0)	[1]
Flash Point	56 °C (132.8 °F)	[1]
Solubility	Slightly soluble in water.[3] Soluble in polar and non-polar organic solvents.[4]	

# Experimental Protocols for Determination of Physical Properties

Detailed methodologies for determining the key physical properties of liquid compounds like **isopropyl chloroacetate** are outlined below.

## Determination of Density

The density of a liquid can be determined using several methods. A common and straightforward approach involves the use of a graduated cylinder and an electronic balance.[5]

- Objective: To measure the mass per unit volume of **isopropyl chloroacetate**.
- Apparatus:
  - 10 mL or 25 mL graduated cylinder
  - Electronic balance (accurate to at least 0.01 g)
  - Thermometer
- Procedure:
  - Ensure the graduated cylinder is clean and dry.
  - Place the empty graduated cylinder on the electronic balance and tare the mass to zero.
  - Carefully add a known volume of **isopropyl chloroacetate** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.
  - Record the mass of the liquid displayed on the balance.
  - Measure and record the temperature of the liquid.
  - Calculate the density using the formula: Density ( $\rho$ ) = Mass (m) / Volume (V).
  - Repeat the measurement at least three times and calculate the average density for improved accuracy.[5]

## Determination of Boiling Point

The boiling point is a key indicator of a liquid's volatility. The distillation method is a standard procedure for its determination.

- Objective: To determine the temperature at which **isopropyl chloroacetate** transitions from a liquid to a gas at atmospheric pressure.
- Apparatus:
  - Distillation flask
  - Condenser
  - Receiving flask
  - Thermometer with adapter
  - Heating mantle or oil bath
  - Boiling chips
- Procedure:
  - Place a volume of **isopropyl chloroacetate** into the distillation flask, along with a few boiling chips to ensure smooth boiling.
  - Set up the distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation flask to accurately measure the temperature of the vapor.
  - Begin circulating cold water through the condenser.
  - Gently heat the distillation flask.
  - Record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
  - Record the atmospheric pressure at the time of the experiment, as boiling point is pressure-dependent.

## Determination of Refractive Index

The refractive index is a fundamental property related to how light propagates through a substance. An Abbe refractometer is commonly used for this measurement.[\[6\]](#)

- Objective: To measure the extent to which light is refracted when passing through **isopropyl chloroacetate**.
- Apparatus:
  - Abbe refractometer
  - Constant temperature water bath
  - Dropper or pipette
- Procedure:
  - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
  - Ensure the prism of the refractometer is clean and dry.
  - Using a dropper, place a few drops of **isopropyl chloroacetate** onto the surface of the prism.
  - Close the prism and allow the sample to reach the desired temperature, typically 20°C, by circulating water from the constant temperature bath.
  - Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
  - Read the refractive index value from the instrument's scale.

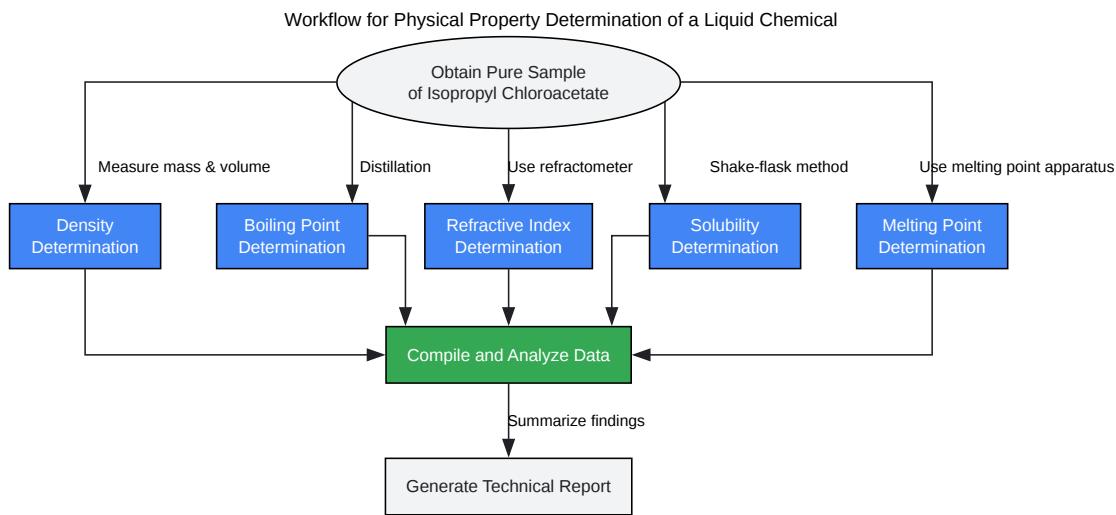
## Determination of Solubility

The shake-flask method is a conventional technique for determining the solubility of a substance in a particular solvent.[\[7\]](#)

- Objective: To determine the maximum amount of a solute that can dissolve in a solvent at a specific temperature.
- Apparatus:
  - Conical flasks or vials with stoppers
  - Shaking incubator or water bath with agitation
  - Analytical balance
  - Filtration apparatus (e.g., syringe filters)
  - Analytical instrument for concentration measurement (e.g., GC, HPLC)
- Procedure:
  - Add an excess amount of **isopropyl chloroacetate** (the solute) to a known volume of the solvent (e.g., water) in a flask.
  - Seal the flask and place it in a shaking incubator set to a constant temperature.
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
  - After equilibration, allow the mixture to stand to let undissolved solute settle.
  - Carefully withdraw a sample of the supernatant and filter it to remove any undissolved solute.
  - Analyze the concentration of **isopropyl chloroacetate** in the filtrate using a suitable analytical method. This concentration represents the solubility at that temperature.

## Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid chemical such as **isopropyl chloroacetate**.



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Caption: Logical workflow for determining the physical properties of **isopropyl chloroacetate**.

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## References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. Isopropyl chloroacetate | 105-48-6 [chemicalbook.com]

- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. Refractive index - Wikipedia [en.wikipedia.org]
- 7. lup.lub.lu.se [lup.lub.lu.se]
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